

Daphnilongeranin C CAS number and molecular formula

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Compound of Interest

Compound Name: *Daphnilongeranin C*

Cat. No.: B15593628

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In-Depth Technical Guide to Daphnilongeranin C

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and isolation of **Daphnilongeranin C**, a member of the complex family of Daphniphyllum alkaloids. This document is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

Core Chemical Data

Daphnilongeranin C is a polycyclic alkaloid with a distinct and complex chemical architecture. The fundamental chemical identifiers for this compound are summarized below.

Parameter	Value	Reference
CAS Number	750649-07-1	[1][2]
Molecular Formula	C22H29NO3	[3]

Isolation and Characterization

Daphnilongeranin C was first isolated from the leaves and stems of *Daphniphyllum longeracemosum*.^[4] The isolation procedure, a critical component for obtaining pure compounds for further study, is detailed below.

Experimental Protocol: Isolation of Daphnilongeranin C

The following protocol is based on the initial report of the isolation of **Daphnilongeranin C** and other related alkaloids.

1. Extraction:

- Air-dried and powdered leaves and stems of *Daphniphyllum longeracemosum* (10 kg) were percolated with 95% industrial ethanol (3 x 50 L, 3 days each) at room temperature.
- The combined ethanol extracts were concentrated under reduced pressure to yield a crude residue.
- This residue was then suspended in a 2% aqueous solution of hydrochloric acid and extracted with chloroform to remove non-alkaloidal components.

2. Acid-Base Extraction:

- The acidic aqueous layer was basified with ammonia solution to a pH of 9-10.
- The basified solution was then extracted with chloroform to obtain the crude alkaloidal fraction.

3. Chromatographic Separation:

- The crude alkaloidal extract was subjected to column chromatography over silica gel.
- A gradient elution system of chloroform-methanol (from 100:0 to 80:20) was employed to separate the alkaloids into several fractions.
- Fractions containing **Daphnilongeranin C** were identified by thin-layer chromatography (TLC) analysis.
- These fractions were further purified by repeated column chromatography on silica gel and preparative TLC to yield pure **Daphnilongeranin C**.

Spectroscopic Data

The structure of **Daphnilongeranin C** was elucidated using a combination of spectroscopic techniques. While the complete raw data is found in the primary literature, a summary of the key spectroscopic characteristics is provided.

Spectroscopic Method	Key Observations
Mass Spectrometry (MS)	The molecular formula was established as C ₂₂ H ₂₉ NO ₃ by high-resolution mass spectrometry.
Nuclear Magnetic Resonance (NMR)	¹ H and ¹³ C NMR, along with 2D NMR techniques (COSY, HMQC, HMBC), were used to determine the complex polycyclic structure and the connectivity of all atoms.

Biological Activity and Signaling Pathways

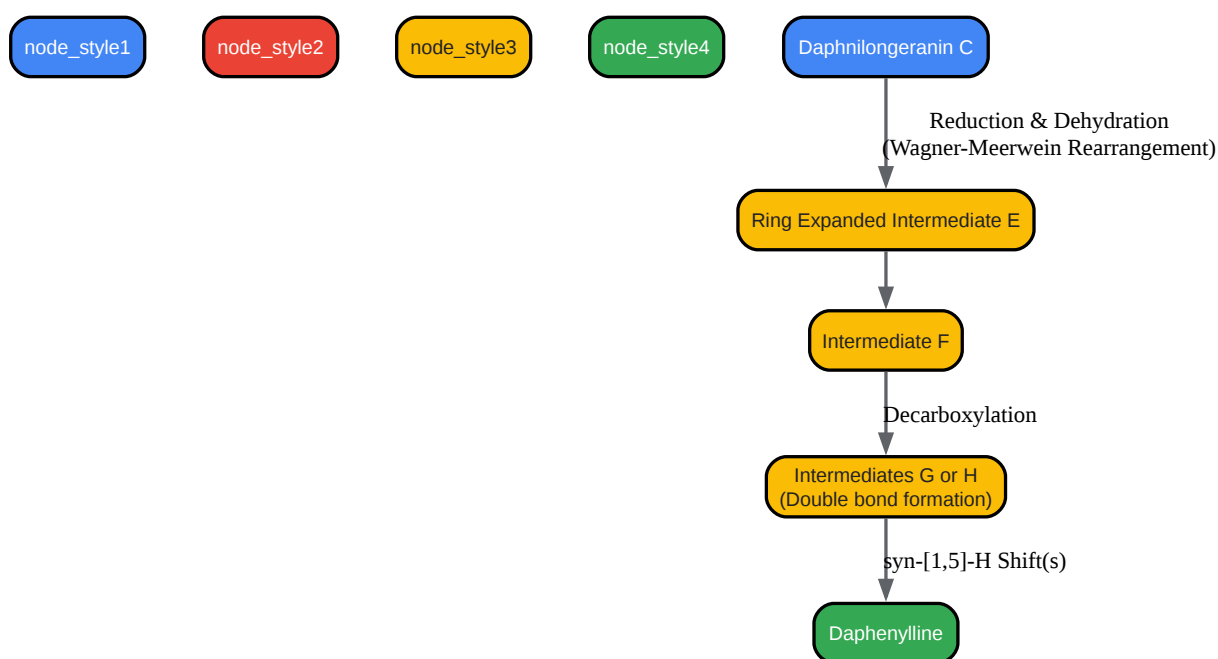
To date, specific biological activities and associated signaling pathways for **Daphnilongeranin C** have not been extensively reported in publicly available literature. The broader class of Daphniphyllum alkaloids is known to exhibit a range of biological effects, including cytotoxic, antioxidant, and anti-inflammatory activities.[5] However, dedicated studies on **Daphnilongeranin C** are required to ascertain its specific pharmacological profile.

Visualizations

To aid in the understanding of the experimental process, a workflow diagram for the isolation of **Daphnilongeranin C** is provided below. As there is no specific signaling pathway information available for this compound, a diagram illustrating a plausible biosynthetic relationship is also presented.



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Isolation Workflow for **Daphnilongeranin C**

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Postulated Biosynthetic Relationship of **Daphnilongeranin C** to Daphenylline**Need Custom Synthesis?**

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